

# Application Notes and Protocols for LEB-03-153 in High-Throughput Screening

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## Compound of Interest

Compound Name: LEB-03-153

Cat. No.: B15142528

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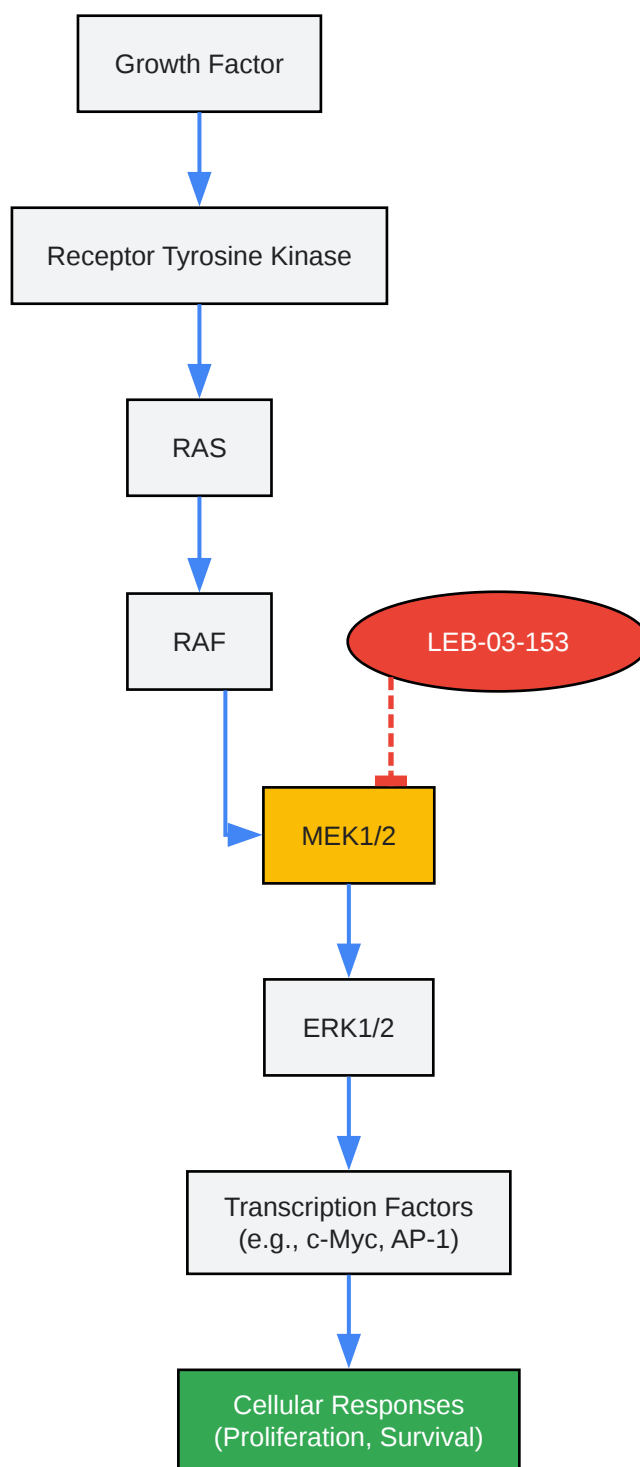
For Researchers, Scientists, and Drug Development Professionals

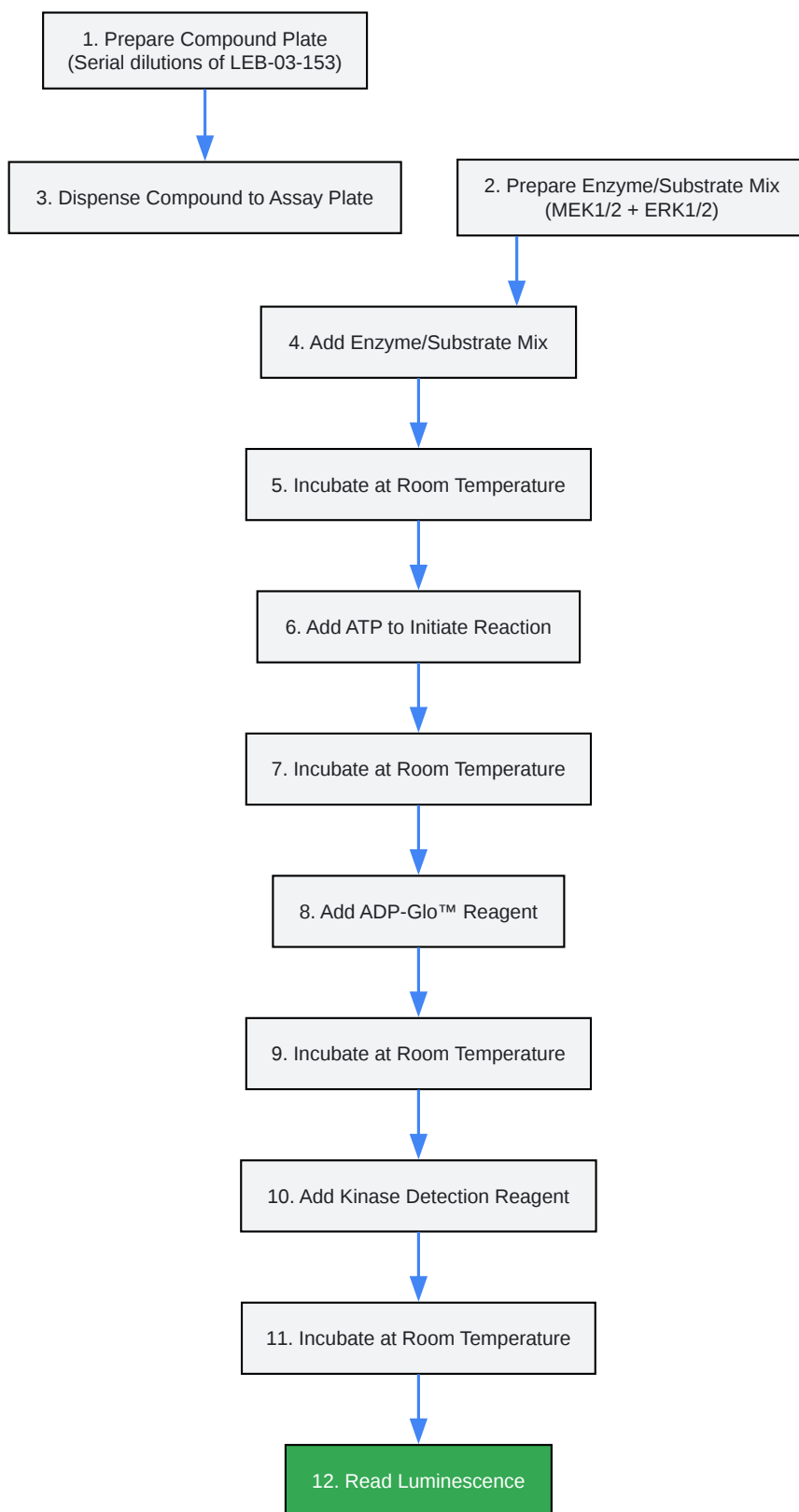
## Introduction

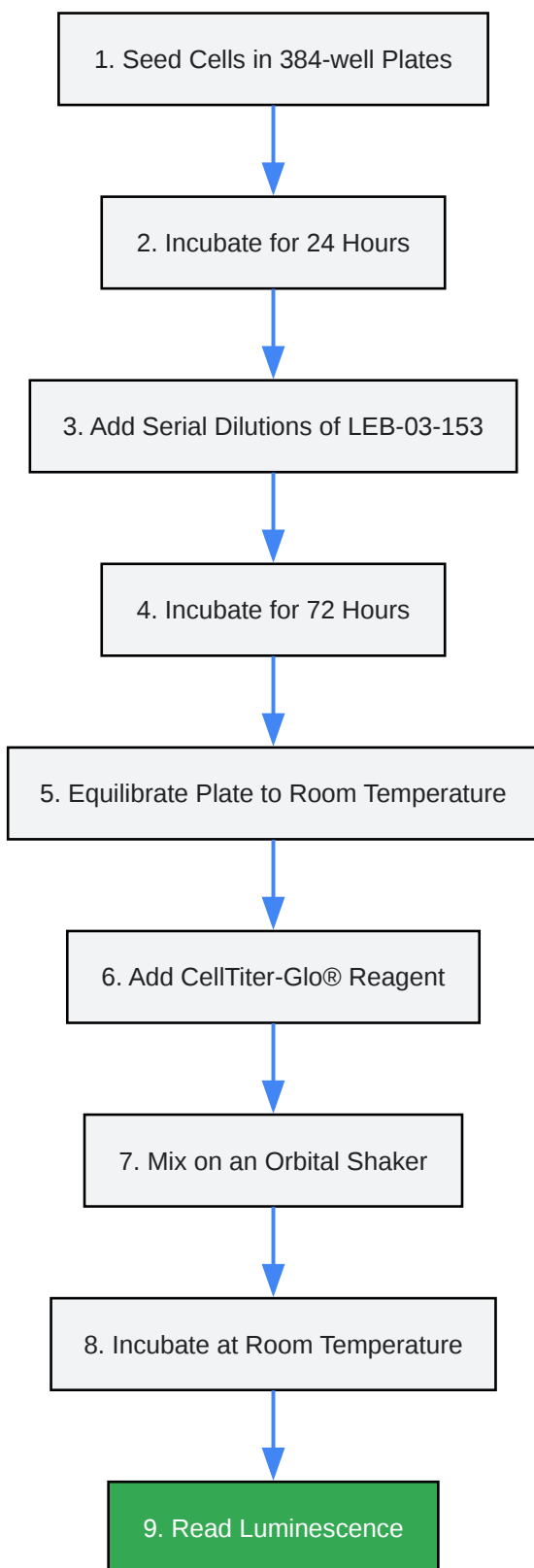
**LEB-03-153** is a novel small molecule inhibitor with potential therapeutic applications in oncology and inflammatory diseases. These application notes provide a comprehensive overview of the use of **LEB-03-153** in high-throughput screening (HTS) assays. The protocols detailed below are designed to facilitate the rapid and efficient identification and characterization of this compound's activity in a variety of cellular and biochemical assays. The provided methodologies are optimized for accuracy, reproducibility, and scalability, making them suitable for large-scale screening campaigns.

## Mechanism of Action

**LEB-03-153** is a potent and selective inhibitor of the Mitogen-Activated Protein Kinase (MAPK)/Extracellular Signal-Regulated Kinase (ERK) signaling pathway. It specifically targets the MEK1 and MEK2 kinases, preventing the phosphorylation and subsequent activation of ERK1 and ERK2. This inhibition leads to the downregulation of downstream signaling cascades responsible for cell proliferation, differentiation, and survival. The high selectivity of **LEB-03-153** for MEK1/2 minimizes off-target effects, making it an attractive candidate for further drug development.







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